

# 5-Bromo-2-(2-thienyl)pyridine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Bromo-2-(2-thienyl)pyridine

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## Technical Guide: 5-Bromo-2-(2-thienyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Bromo-2-(2-thienyl)pyridine**, including its molecular formula, weight, and a detailed experimental protocol for its synthesis. The information is intended to support research and development activities in medicinal chemistry and materials science.

## Core Molecular Data and Physical Properties

**5-Bromo-2-(2-thienyl)pyridine** is a heterocyclic compound featuring a pyridine ring substituted with a bromine atom and a thienyl group. Its key quantitative data are summarized in the table below for ease of reference.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNS	[1]
Molecular Weight	240.12 g/mol	[2]
CAS Number	91891-74-6	[2][3]
Physical Form	Solid, Crystalline Powder	[2]
Color	White	[2]
Melting Point	81 °C	[2]
InChI	1S/C9H6BrNS/c10-7-3-4-8(11-6-7)9-2-1-5-12-9/h1-6H	
InChIKey	POYKHSYCYNRTKC-UHFFFAOYSA-N	
SMILES	BrC1=CC=C(C2=CC=CS2)N=C1	

## Synthesis of 5-Bromo-2-(2-thienyl)pyridine

A common method for the synthesis of **5-Bromo-2-(2-thienyl)pyridine** is the electrophilic bromination of 2-(2-thienyl)pyridine. The experimental protocol detailed below is based on established chemical principles.

### Experimental Protocol: Bromination of 2-(2-thienyl)pyridine

This protocol describes the synthesis of **5-Bromo-2-(2-thienyl)pyridine** from 2-(2-thienyl)pyridine.

Materials:

- 2-(2-thienyl)pyridine (0.05 mol, 8.05 g)
- Bromine (0.1 mol, 16 g)

- Methylene chloride (250 ml)
- 10% aqueous sodium carbonate solution

Procedure:

- Dissolve 8.05 g (0.05 mol) of 2-(2-thienyl)pyridine in 250 ml of methylene chloride.
- To this solution, add 16 g (0.1 mol) of bromine.
- Stir the reaction mixture for 10 minutes.[\[4\]](#)
- After stirring, wash the reaction mixture with a 10% aqueous sodium carbonate solution to neutralize any remaining acid.[\[4\]](#)
- Dry the organic layer and evaporate the solvent to yield the product.[\[4\]](#)

Note: The source for this protocol refers to the product as "2-(5-Bromo-2-thienyl)pyridine" in its title, which is likely a typographical error, as the reaction conditions are consistent with the bromination of the pyridine ring at the 5-position.

## Spectroscopic and Analytical Data

### Mass Spectrometry

While experimental mass spectra are not readily available in public databases, predicted mass-to-charge ratios ( $m/z$ ) for various adducts of **5-Bromo-2-(2-thienyl)pyridine** can be found.

Adduct	Predicted $m/z$
$[M+H]^+$	239.94771
$[M+Na]^+$	261.92965
$[M-H]^-$	237.93315
$[M+NH_4]^+$	256.97425
$[M+K]^+$	277.90359
$[M]^+$	238.93988

(Data sourced from PubChem CID 13238694)[[1](#)]

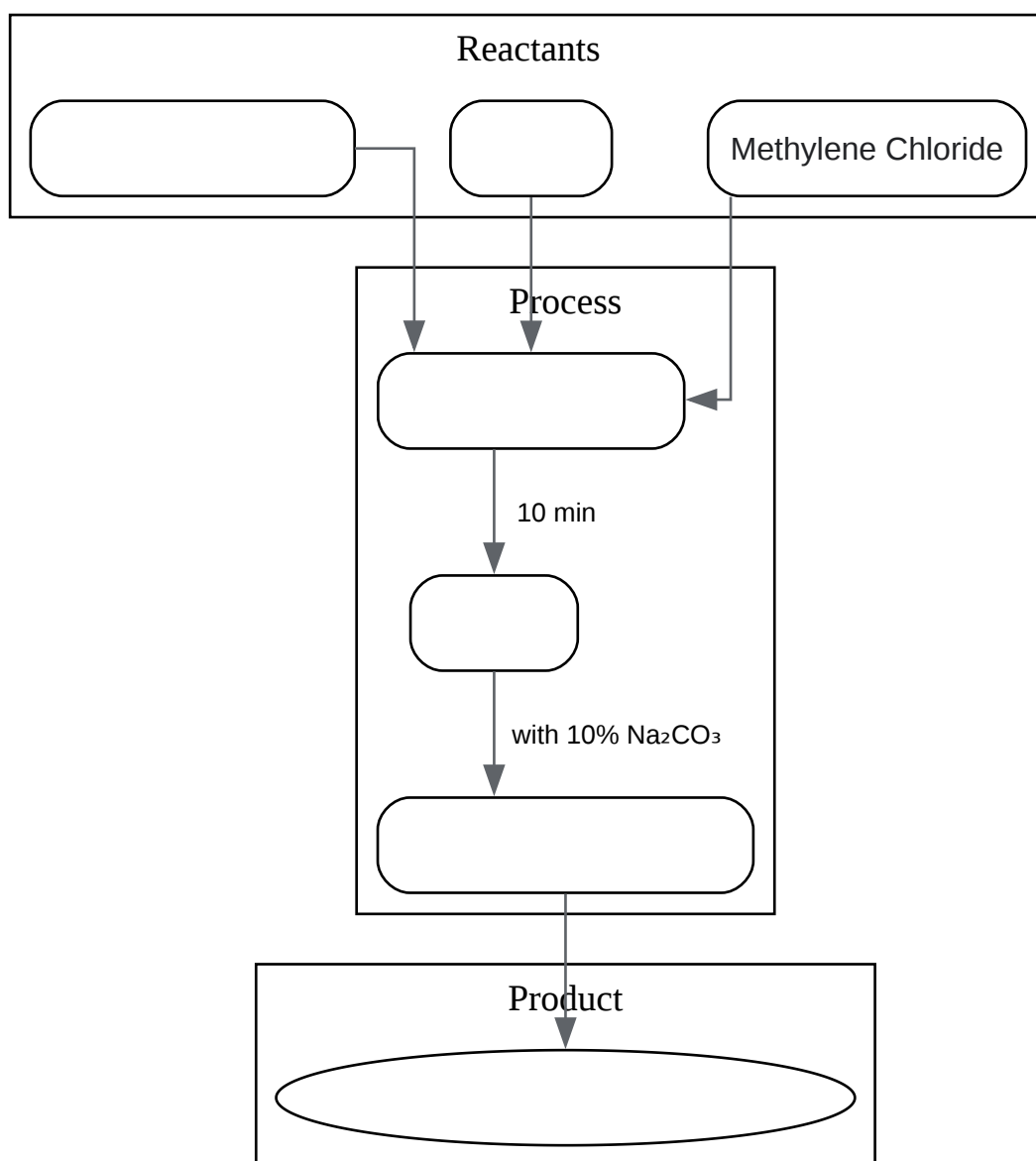
## NMR and IR Spectroscopy

As of the latest literature review, detailed experimental  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectral data for **5-Bromo-2-(2-thienyl)pyridine** have not been published in readily accessible scientific databases. Researchers are advised to perform their own spectral analysis for full characterization of the synthesized compound.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-2-(2-thienyl)pyridine**.

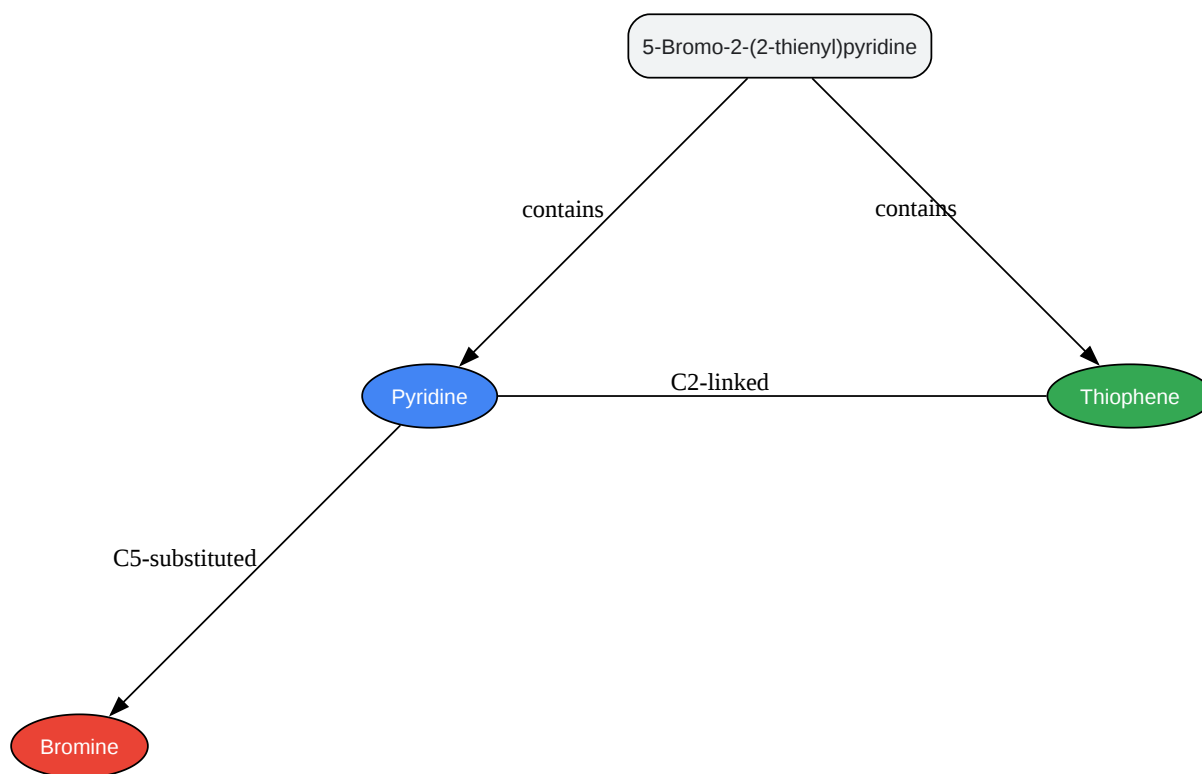


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Caption: Synthesis workflow for **5-Bromo-2-(2-thienyl)pyridine**.

## Molecular Structure Relationship

This diagram illustrates the logical relationship between the constituent parts of the **5-Bromo-2-(2-thienyl)pyridine** molecule.



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Caption: Structural components of **5-Bromo-2-(2-thienyl)pyridine**.

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## References

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